

# KAN0438757 solubility and preparation for experiments

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## Compound of Interest

Compound Name: KAN0438757

Cat. No.: B15586251

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## Application Notes and Protocols: KAN0438757

These application notes provide detailed protocols for the solubility and preparation of **KAN0438757** for experimental use, targeting researchers, scientists, and drug development professionals.

## Product Information

- Product Name: **KAN0438757**
- Synonyms: KAN 0438757, KAN-0438757
- CAS Number: 1451255-59-6
- Molecular Formula:  $C_{21}H_{18}FNO_7S$
- Molecular Weight: 447.43 g/mol
- Mechanism of Action: **KAN0438757** is a potent and selective inhibitor of 6-Phosphofructo-2-Kinase/Fructose-2,6-Biphosphatase 3 (PFKFB3) with an  $IC_{50}$  of 0.19  $\mu M$ .<sup>[1][2][3][4]</sup> PFKFB3 is a key enzyme that regulates glycolysis.

## Solubility Data

**KAN0438757** is a solid, white to off-white powder.<sup>[1]</sup> It is insoluble in water and ethanol.<sup>[3][4]</sup> The following table summarizes the solubility of **KAN0438757** in various solvents and formulations. For optimal results, use freshly opened, anhydrous DMSO, as the compound's solubility can be significantly impacted by moisture.<sup>[1][4]</sup>

Solvent/Formulation	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
In Vitro			
DMSO	130	290.55	Ultrasonic treatment is recommended.[1][2]
DMSO	7	15.64	Use fresh DMSO as it is moisture-absorbing. [4]
DMSO	6	13.41	-
In Vivo			
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	3.3	7.38	Sonication is recommended.[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.17	4.85	Ultrasonic treatment is needed to achieve a clear solution.[1]
10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)	$\geq 2.17$	$\geq 4.85$	Saturation is not known.[1]
10% DMSO, 90% Corn Oil	$\geq 2.17$	$\geq 4.85$	-
5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH <sub>2</sub> O	0.35	0.78	Prepare fresh for each use.[5]
5% DMSO, 95% Corn Oil	0.35	0.78	Prepare fresh for each use.[5]
CMC-Na	$\geq 5$	-	Homogeneous suspension for oral administration.[4][5]

## Experimental Protocols

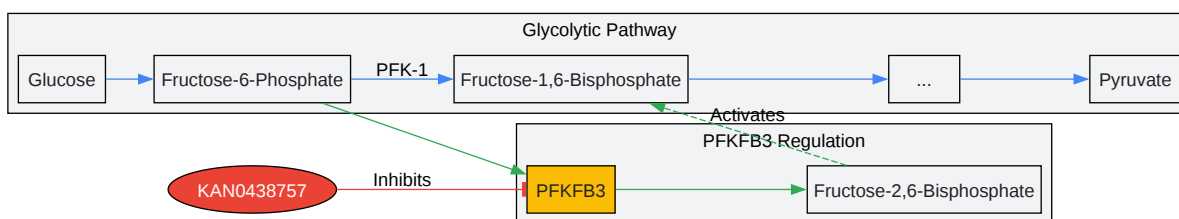
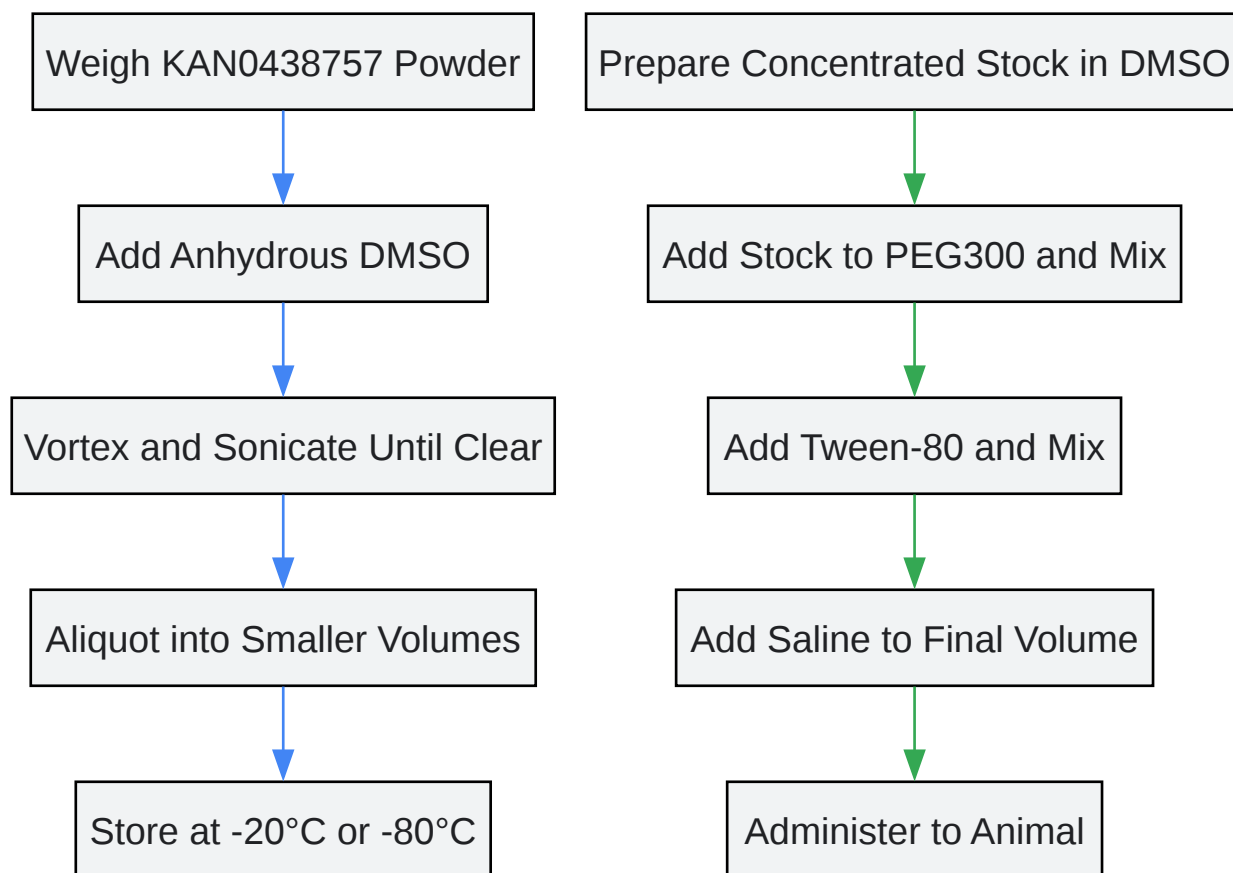
### Preparation of Stock Solutions for In Vitro Experiments

For cell-based assays, a concentrated stock solution in DMSO is typically prepared first.

Protocol:

- Weigh the desired amount of **KAN0438757** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM, 20 mM, or higher, based on the solubility data).
- To aid dissolution, vortex the solution and use an ultrasonic bath until the solution is clear.[\[1\]](#)  
[\[2\]](#)
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one month or at -80°C for up to one year.[\[3\]](#)[\[4\]](#)

Workflow for Preparing In Vitro Stock Solution



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- To cite this document: BenchChem. [KAN0438757 solubility and preparation for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586251#kan0438757-solubility-and-preparation-for-experiments]

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